

Comparative Analysis of Fastness Properties: Disperse Yellow 211 vs. Other Disperse Dyes

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Compound of Interest

Compound Name: Disperse yellow 211

Cat. No.: B1203038

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Disperse Yellow 211 is a high-energy disperse dye known for its good overall fastness properties, particularly its sublimation fastness, making it suitable for applications requiring high-temperature processing such as automotive textiles. This guide provides a comparative analysis of its performance against other commonly used disperse dyes, supported by standardized experimental data and protocols.

Comparative Fastness Performance

The fastness properties of disperse dyes are critical indicators of their performance and suitability for various applications. The following table summarizes the quantitative data for **Disperse Yellow 211** in comparison to other representative disperse dyes across key fastness tests.

Table 1: Comparative Fastness Properties of Selected Disperse Dyes

Dye Name	C.I. Name	Light Fastness (Xenon Arc)	Wash Fastness (ISO 105 C06)	Sublimation Fastness (ISO 105 P01)	Crocking Fastness (ISO 105 X12)
Disperse Yellow 211	-	6-7	4-5	4-5	4-5 (Dry), 4 (Wet)
Disperse Red 60	-	5-6	4-5	4-5	4-5 (Dry), 4 (Wet)
Disperse Blue 79	-	5-6	4-5	4	4-5 (Dry), 3-4 (Wet)
Disperse Orange 30	-	4-5	4	4	4 (Dry), 3 (Wet)

Note: Fastness is typically graded on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

The data presented above is obtained through standardized testing methodologies to ensure reproducibility and comparability. The following are detailed protocols for the key fastness experiments.

Light Fastness Test (ISO 105-B02)

- Principle: This test evaluates the resistance of the dyed textile to the action of an artificial light source that mimics natural daylight.
- Apparatus: Xenon arc lamp fading apparatus.
- Procedure:
 - A specimen of the dyed textile is exposed to light from a xenon arc lamp under specified conditions of temperature and humidity.

- Simultaneously, a set of blue wool standards (ISO 1-8) is exposed under the same conditions.
- The exposure is continued until a specified change in the color of the specimen or the standards is observed.
- The light fastness is assessed by comparing the change in color of the specimen with that of the standards. The rating is given on a scale of 1 (very poor) to 8 (excellent).

Wash Fastness Test (ISO 105-C06)

- Principle: This method assesses the resistance of the color of textiles to washing. It is designed to simulate the effects of domestic or commercial laundering.
- Apparatus: Launder-Ometer or similar apparatus for providing controlled conditions of temperature and agitation.
- Procedure:
 - A specimen of the dyed textile is stitched between two pieces of undyed fabric (one cotton, one wool or other specified fiber).
 - The composite specimen is placed in a stainless steel container with a specified volume of soap solution and stainless steel balls for agitation.
 - The container is agitated in the Launder-Ometer at a specified temperature (e.g., 60°C) for a specific duration (e.g., 30 minutes).
 - After washing, the specimen is rinsed, dried, and the change in its color is assessed using the Grey Scale for Color Change.
 - The degree of staining on the adjacent undyed fabrics is assessed using the Grey Scale for Staining. Both are rated on a scale of 1 (poor) to 5 (excellent).

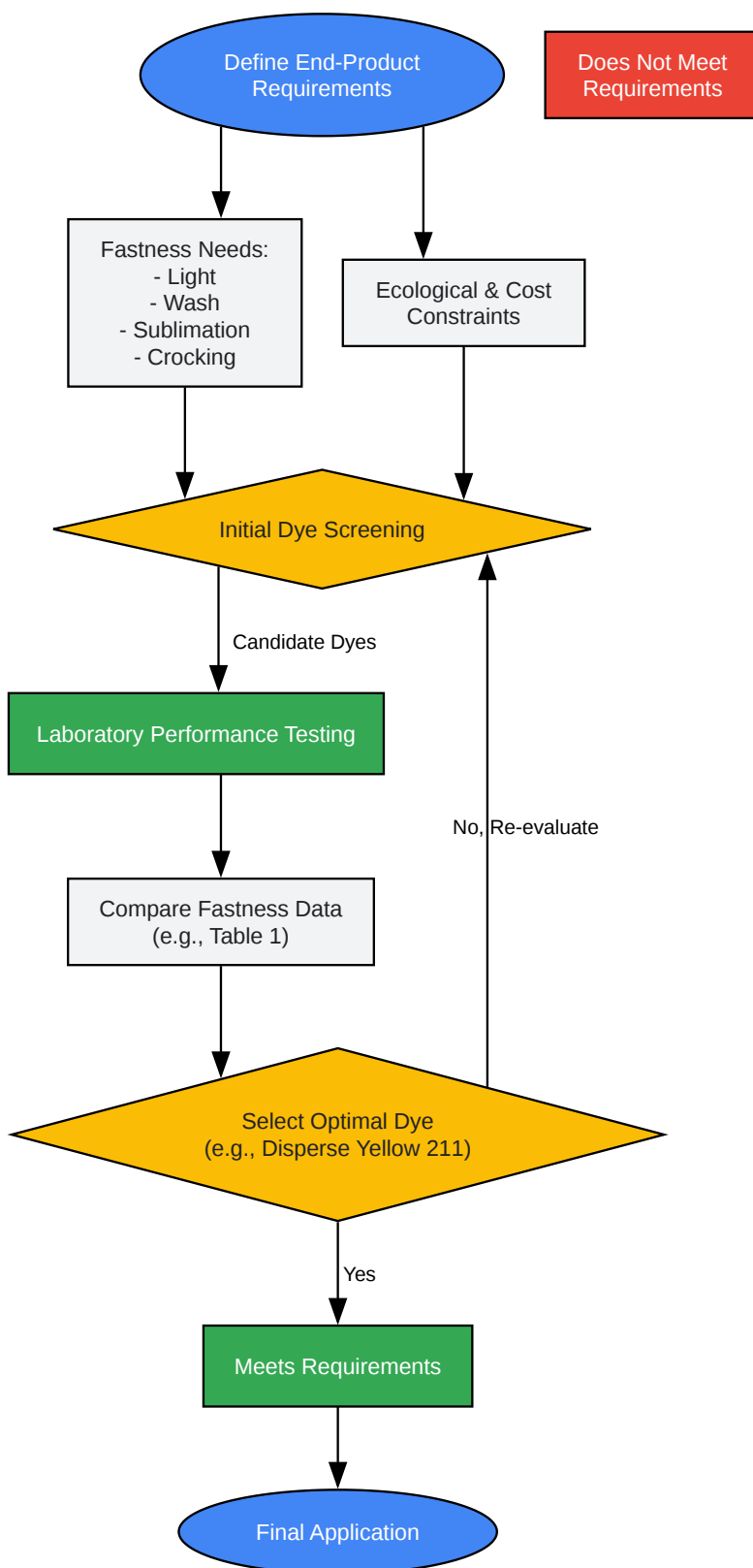
Sublimation Fastness Test (ISO 105-P01)

- Principle: This test determines the resistance of the color of dyed textiles to the action of heat, as in sublimation, during processing or storage.

- Apparatus: Heat press or similar heating device capable of maintaining a constant temperature.
- Procedure:
 - A specimen of the dyed fabric is placed in contact with a specified undyed fabric.
 - The composite specimen is subjected to a specific temperature (e.g., 180°C, 200°C, 220°C) for a set time (e.g., 30 seconds) under a defined pressure.
 - After heating, the change in color of the original specimen and the staining of the adjacent fabric are evaluated using the respective Grey Scales. The rating is from 1 (poor) to 5 (excellent).

Visualized Workflow and Logic

The selection of a disperse dye for a specific application is a multi-step process that involves evaluating its properties against the requirements of the end-product. The following diagram illustrates the logical workflow for this selection process.



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